

Essential Safety and Operational Guide for Handling L-Homocitrulline-d3

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Compound of Interest

Compound Name: L-Homocitrulline-d3

Cat. No.: B10827520

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized compounds like **L-Homocitrulline-d3** is paramount. This guide provides immediate safety protocols, logistical information, and disposal plans to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **L-Homocitrulline-d3**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following PPE is recommended based on safety data sheets and general laboratory guidelines for powdered chemicals.^{[1][2][3][4][5]}

Minimum PPE Requirements:

- **Eye Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are mandatory to protect against dust particles and potential splashes.^[6]
- **Hand Protection:** Wear disposable nitrile gloves.^[2] For tasks with a higher risk of exposure, consider double-gloving or using a more robust chemical-resistant glove.^{[2][7]} Gloves must be inspected before use and removed immediately after contact with the chemical, followed by hand washing.^{[2][8]}
- **Body Protection:** A standard laboratory coat should be worn to protect skin and personal clothing from contamination.^{[2][3][4][5]}

- Footwear: Closed-toe shoes are required to protect the feet from potential spills.[2]

Hazard Identification and Safety Precautions

While **L-Homocitrulline-d3** is not classified as a hazardous substance for transport, the unlabeled form, L-Homocitrulline, is associated with certain hazards that should be considered as precautionary measures.[1][9]

Potential Hazards:

- May cause skin irritation.[1]
- May cause serious eye irritation.[1]
- May cause respiratory irritation.[1]

Precautionary Statements:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash skin thoroughly after handling.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1]

Quantitative Data Summary

Parameter	Value	Reference
Isotopic Enrichment	≥99% deuterated forms (d1-d3)	[10]
Purity	95%	[1]
Solubility in Water	2 mg/ml	[10]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area. For procedures that may generate dust, such as weighing or aliquoting, a chemical fume hood is recommended.[\[1\]](#)[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)

2. Handling the Compound:

- Minimize the generation of dust.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Wash hands thoroughly after handling the product.[\[1\]](#)

3. Storage:

- Store in a tightly-closed container.[\[1\]](#)

- Store at room temperature in a cool, dry, and well-ventilated area.[1][9]
- The compound is stable if stored under recommended conditions. It is advised to re-analyze for chemical purity after three years.[9]

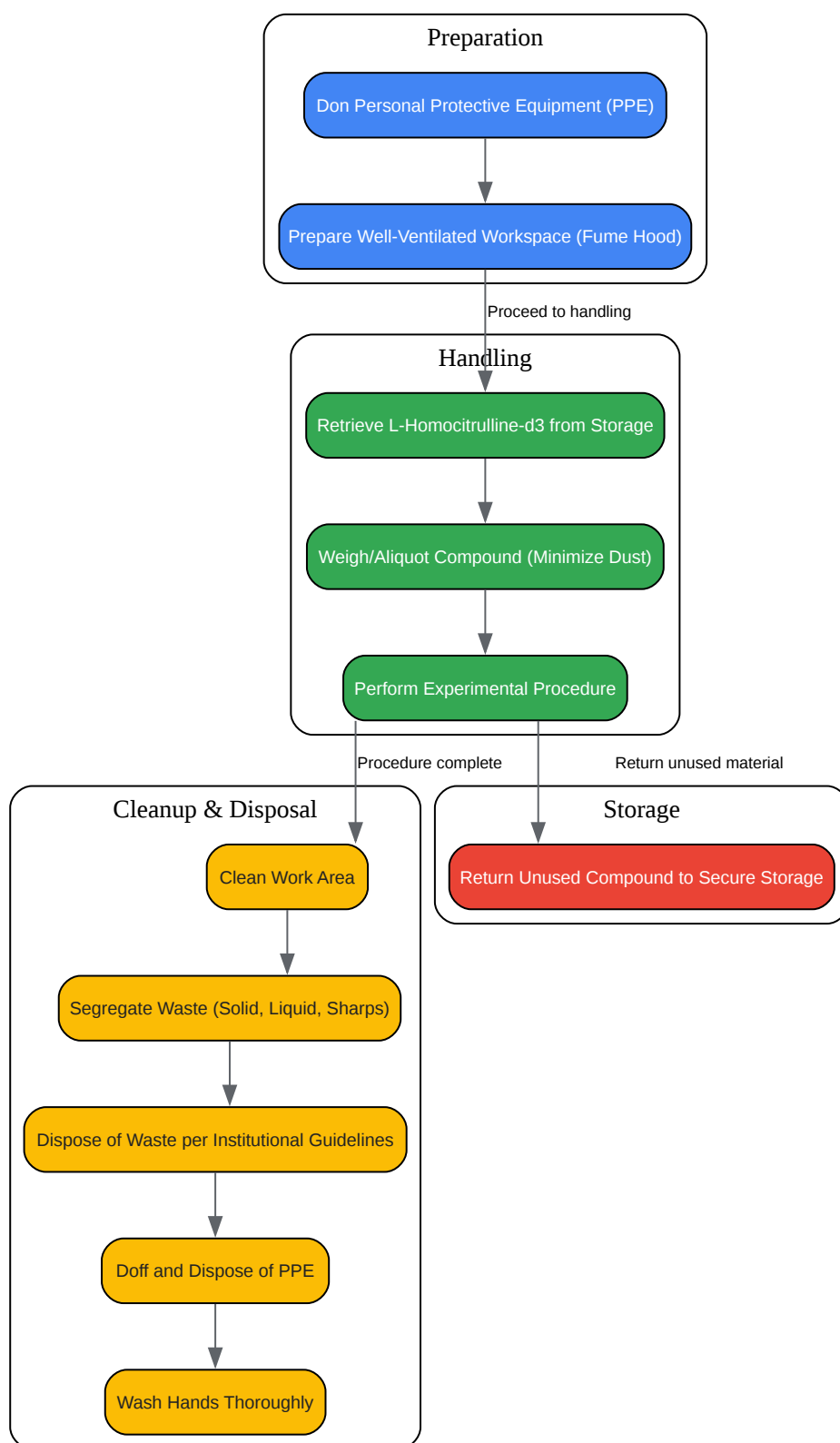
4. Spill Response:

- In case of a spill, prevent further leakage if it is safe to do so.[1]
- For a dry spill, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.[1] Avoid creating dust.[6]
- Consult local regulations for appropriate disposal methods.[1]

Disposal Plan

- Dispose of **L-Homocitrulline-d3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1]
- Waste material should be disposed of in an approved waste disposal plant.[1]
- Do not allow the product to enter drains, other waterways, or soil.[1]
- Contaminated packaging should be disposed of as the unused product.[8]

Workflow for Handling L-Homocitrulline-d3



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Caption: Workflow for the safe handling of **L-Homocitrulline-d3**.

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